

Personal protective equipment for handling Benzeneethanol-d5

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Compound of Interest

Compound Name: Benzeneethanol-d5

Cat. No.: B127560

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Essential Safety and Handling Guide for Benzeneethanol-d5

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Benzeneethanol-d5**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Benzeneethanol-d5** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₈ D ₅ H ₅ O	--INVALID-LINK--
Molecular Weight	127.19 g/mol	--INVALID-LINK--
CAS Number	35845-63-7	--INVALID-LINK--
Boiling Point	218.199 °C at 760 mmHg	LookChem
Flash Point	98.432 °C	LookChem
Density	1.062 g/cm ³	LookChem

Hazard Identification and Personal Protective Equipment (PPE)

Benzeneethanol-d5 is classified under the Globally Harmonized System (GHS) with the following hazards:

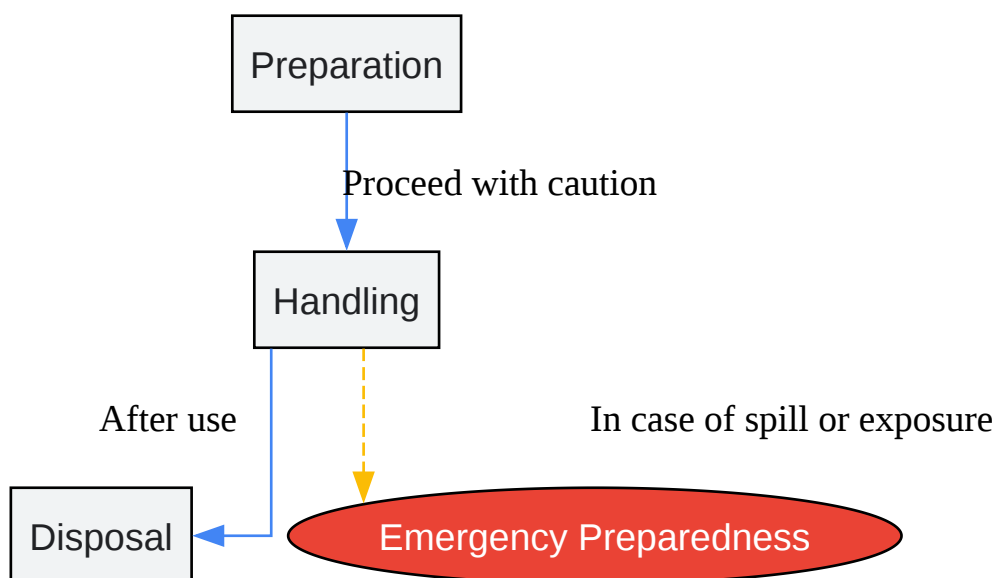
- H302: Harmful if swallowed[1]
- H319: Causes serious eye irritation[1]

Due to these hazards, the following personal protective equipment is mandatory when handling **Benzeneethanol-d5**.

PPE Category	Required Equipment	Specifications
Eye Protection	Safety Goggles or Face Shield	Must meet ANSI Z87.1 standards. A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for any signs of degradation before use.
Body Protection	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned.
Respiratory Protection	Not generally required with adequate ventilation	Use a NIOSH-approved respirator if working in an area with poor ventilation or when there is a potential for aerosolization.
Footwear	Closed-toe shoes	Shoes must fully cover the feet. Perforated shoes are not permitted.

Operational Plan for Safe Handling

A systematic approach to handling **Benzeneethanol-d5** is crucial to minimize risk. The following workflow outlines the necessary steps from preparation to disposal.



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Caption: A high-level workflow for the safe handling of **Benzeneethanol-d5**.

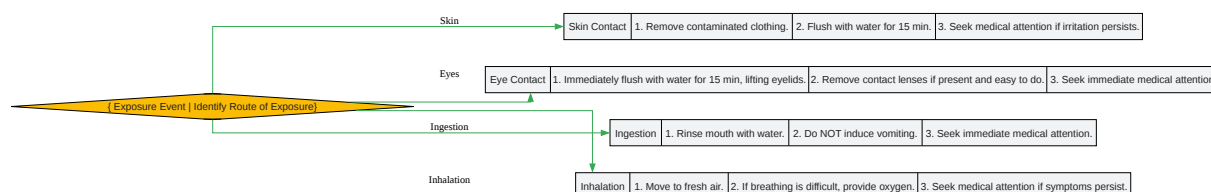
Step-by-Step Handling Protocol:

- Preparation:
 - Ensure that the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the required personal protective equipment as detailed in the table above.
- Handling:
 - Handle **Benzeneethanol-d5** in a well-ventilated area, such as a fume hood, to minimize inhalation exposure.
 - Avoid direct contact with skin and eyes.
 - Use appropriate tools (e.g., spatulas, pipettes) to transfer the chemical.

- Keep containers of **Benzeneethanol-d5** tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - Keep containers tightly sealed to prevent contamination and evaporation.

Emergency Response and First Aid

In the event of accidental exposure, immediate and appropriate first aid is critical.



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Caption: Decision-making workflow for first aid response to **Benzeneethanol-d5** exposure.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, seek medical attention.[\[2\]](#)

Disposal Plan

Proper disposal of **Benzeneethanol-d5** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **Benzeneethanol-d5** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Never dispose of **Benzeneethanol-d5** down the drain.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty container can then be disposed of according to local regulations.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the Safety Data Sheet (SDS) for the most detailed information.

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References

- 1. directpcw.com [directpcw.com]
- 2. benchchem.com [benchchem.com]
- 3. collectandrecycle.com [collectandrecycle.com]
- 4. epa.gov [epa.gov]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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